

An In-depth Technical Guide to (R)-N-Boc-2-aminocyclohexanone

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Compound of Interest

Compound Name: (R)-N-Boc-2-aminocyclohexanone

Cat. No.: B142853

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **(R)-N-Boc-2-aminocyclohexanone**, a chiral building block crucial in organic synthesis and pharmaceutical development. It details its chemical properties, synthesis methodologies, and applications, presenting data in a clear and accessible format for technical audiences.

Core Chemical and Physical Properties

(R)-N-Boc-2-aminocyclohexanone, also known as tert-butyl N-[(1R)-2-oxocyclohexyl]carbamate, is a valuable intermediate due to its protected amine and ketone functionalities within a chiral cyclohexanone framework.^{[1][2]} The tert-butoxycarbonyl (Boc) protecting group allows for selective reactions at other sites of the molecule.^[2]

Table 1: Chemical Identifiers and Properties

Identifier	Value
Molecular Formula	C ₁₁ H ₁₉ NO ₃ ^[1]
Molecular Weight	213.27 g/mol ^{[1][3]}
CAS Number	149524-64-1 ^[1]

| **Synonym** | tert-butyl N-[(1R)-2-oxocyclohexyl]carbamate^[1] |

Table 2: Physicochemical Data

Property	Value
Topological Polar Surface Area (TPSA)	55.4 Å ² [1]
LogP	2.0228 [1]
Hydrogen Bond Acceptors	3 [1]
Hydrogen Bond Donors	1 [1]
Rotatable Bonds	1 [1]

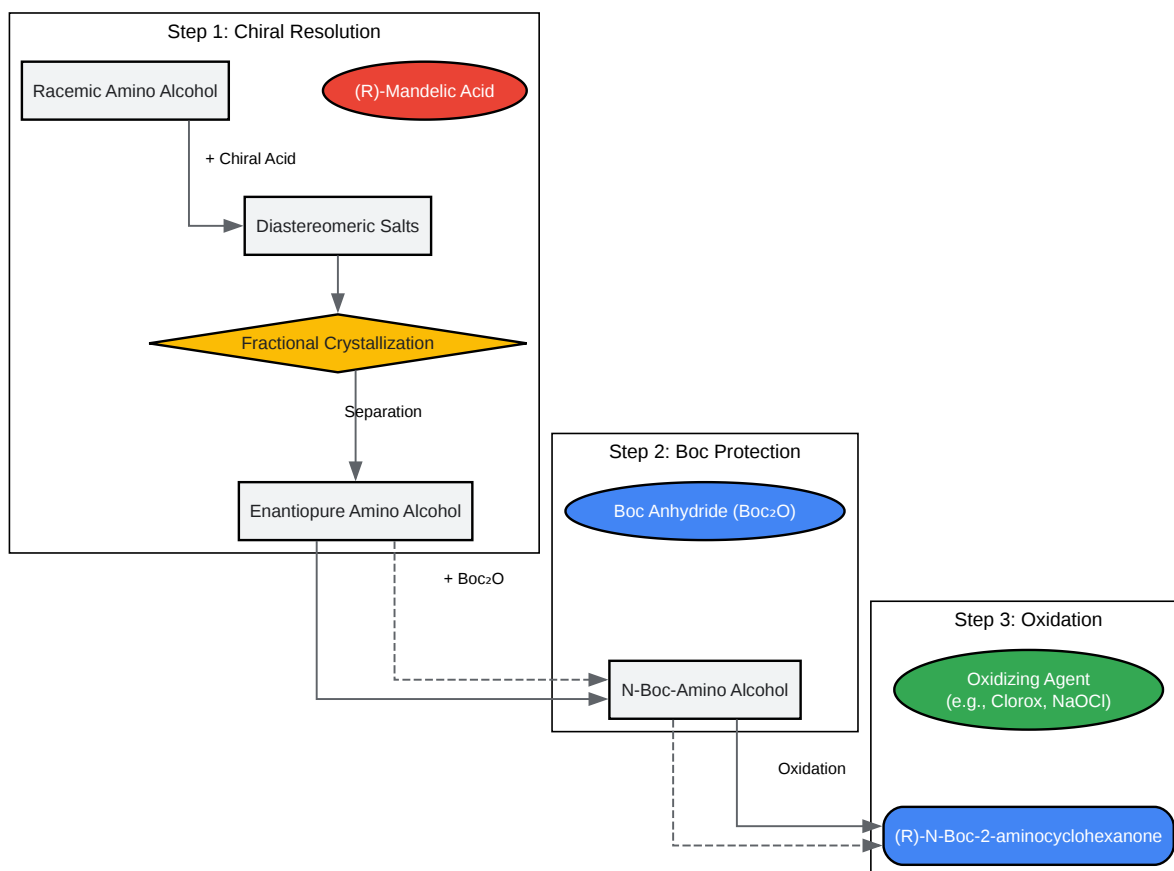
| Purity | ≥97%[\[1\]](#) |

Synthesis and Experimental Protocols

The synthesis of enantiomerically pure N-Boc-2-aminocyclohexanone derivatives is critical for their application in asymmetric synthesis. Methodologies often involve the use of chiral precursors, enzymatic resolutions, or asymmetric amination.

General Synthesis Workflow

The synthesis of N-Boc-aminocyclohexanones can be achieved through a multi-step process that often starts from a related chiral precursor like an amino alcohol. The workflow below illustrates a common synthetic route.



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A generalized workflow for the synthesis of **(R)-N-Boc-2-aminocyclohexanone**.

Detailed Protocol: Synthesis of 4-N-Boc-aminocyclohexanone from 4-aminocyclohexanol hydrochloride

While a specific protocol for the (R)-2-amino isomer is not readily available, the following method for the related 4-N-Boc-aminocyclohexanone provides a representative experimental procedure.[4]

- Step 1: Boc Protection of the Amino Group
 - Combine 4-aminocyclohexanol hydrochloride, polyguanidine, and Boc anhydride in a 1:2:1.5 weight ratio in a reaction vessel.
 - Stir the mixture at room temperature for 12-24 hours.
 - Filter the resulting mixture, wash, and dry the solid.
 - Remove the solvent by rotary evaporation to yield the white solid, 4-N-Boc-aminocyclohexanol.[4]
- Step 2: Oxidation to the Ketone
 - Add the 4-N-Boc-aminocyclohexanol to a solution of sodium hypochlorite or sodium chlorite.
 - Acidify the mixture and stir for 1-2 hours.
 - Perform a liquid-liquid extraction to separate the organic layer.
 - Wash the organic layer with water, dry it, and remove the dichloromethane via rotary evaporation to obtain the final product, 4-N-Boc-aminocyclohexanone, as a white solid.[4]

Applications in Research and Drug Development

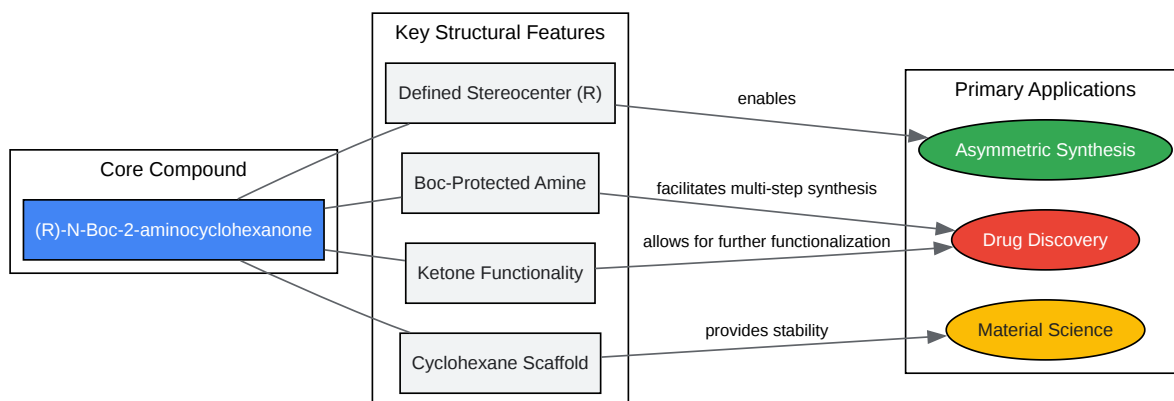
(R)-N-Boc-2-aminocyclohexanone and its related structures are versatile intermediates with significant applications in several areas of chemical and pharmaceutical research.

- Chiral Building Block: This compound serves as a key chiral building block in the synthesis of complex organic molecules.[2] Its rigid cyclohexane framework provides a stable conformational platform, which is crucial for studying stereoselective reactions.[2]

- **Pharmaceutical Synthesis:** It is an important intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[5] The unique structure allows for the development of drugs with potentially enhanced efficacy and reduced side effects.[5] It is also instrumental in creating conformationally restricted chiral amino acids and isosteres for developing biologically active peptides.[2]
- **Asymmetric Catalysis:** The protected aminocyclohexanone core is used to prepare chiral ligands and auxiliaries that can control the stereochemical outcome of chemical reactions.[2]
- **Biotechnology and Materials Science:** In bioconjugation, it can act as a linker to attach biomolecules to other molecules or surfaces, which is important for developing diagnostics and therapeutics.[5] It is also used in the formulation of advanced polymers and coatings.[5]

Logical Relationships in Application

The utility of **(R)-N-Boc-2-aminocyclohexanone** stems from the interplay between its structural features and its functional roles in synthesis.



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Logical relationships of **(R)-N-Boc-2-aminocyclohexanone**'s features and applications.

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